

# An In-depth Technical Guide to 1-Bromo-4-(2-bromoethoxy)benzene

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	1-Bromo-4-(2-bromoethoxy)benzene
Cat. No.:	B100019

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This technical guide provides a detailed overview of the chemical properties of **1-Bromo-4-(2-bromoethoxy)benzene**, a compound of interest in various research and development applications.

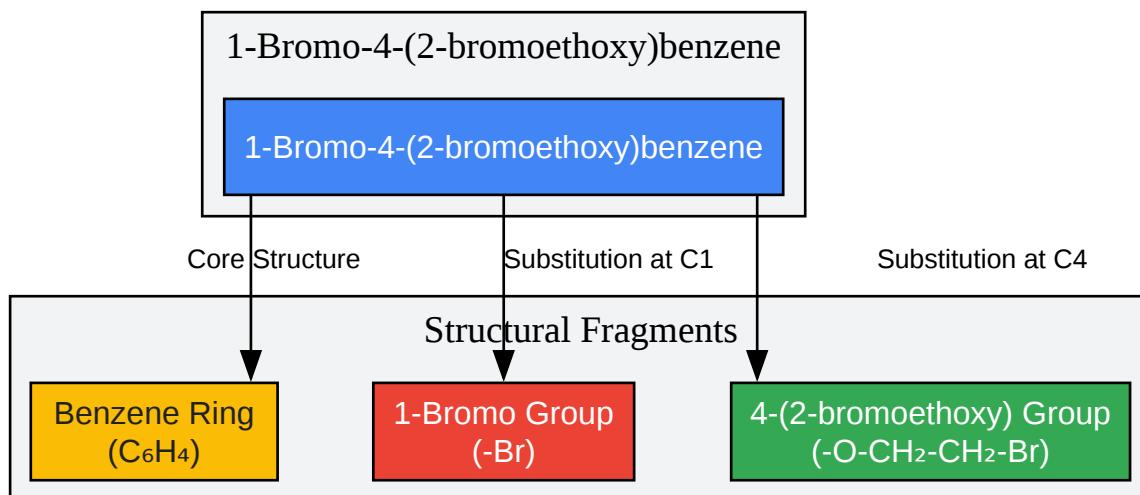
## Core Chemical Data

The fundamental chemical properties of **1-Bromo-4-(2-bromoethoxy)benzene** are summarized in the table below. This data is essential for experimental design, chemical synthesis, and computational modeling.

Property	Value
Chemical Formula	C <sub>8</sub> H <sub>8</sub> Br <sub>2</sub> O
Molecular Weight	279.96 g/mol <a href="#">[1]</a>
CAS Number	18800-30-1 <a href="#">[1]</a> <a href="#">[2]</a>
Density	1.757 g/cm <sup>3</sup> <a href="#">[1]</a>
Melting Point	56-57 °C <a href="#">[1]</a>
Boiling Point	163-165 °C (at 16 mmHg) <a href="#">[1]</a>
Flash Point	120 °C <a href="#">[1]</a>

## Structural Elucidation

The nomenclature of **1-Bromo-4-(2-bromoethoxy)benzene** directly informs its molecular structure. The following diagram illustrates the logical relationship between the chemical name and its constituent structural fragments.



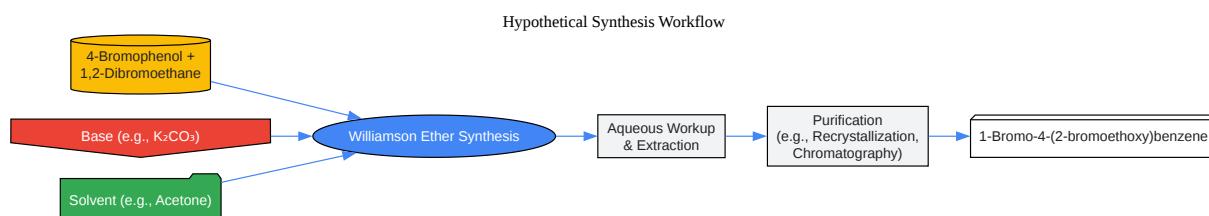
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Figure 1: Structural deconstruction of **1-Bromo-4-(2-bromoethoxy)benzene**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of related bromo-substituted aromatic compounds can be found in various chemical literature databases. While specific protocols for **1-Bromo-4-(2-bromoethoxy)benzene** are not provided in the search results, a general synthetic approach can be inferred. The synthesis would likely involve the Williamson ether synthesis, reacting 4-bromophenol with 1,2-dibromoethane under basic conditions.

General Synthetic Workflow (Hypothetical):



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Figure 2: A generalized workflow for the synthesis of **1-Bromo-4-(2-bromoethoxy)benzene**.

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## References

- 1. 1-bromo-4-(2-bromoethoxy)benzene, CAS No. 18800-30-1 - iChemical [ichemical.com]
- 2. chemshuttle.com [chemshuttle.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Bromo-4-(2-bromoethoxy)benzene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100019#1-bromo-4-\(2-bromoethoxy\)benzene-molecular-weight-and-formula](https://www.benchchem.com/product/b100019#1-bromo-4-(2-bromoethoxy)benzene-molecular-weight-and-formula)

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Address: 3281 E Guasti Rd  
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